

ML-7 degradation and how to prevent it

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Compound of Interest

Compound Name: ML-7

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This guide provides researchers, scientists, and drug development professionals with essential information on the degradation of **ML-7** and best practices to ensure its stability and efficacy in experimental settings.

Frequently Asked Questions (FAQs)

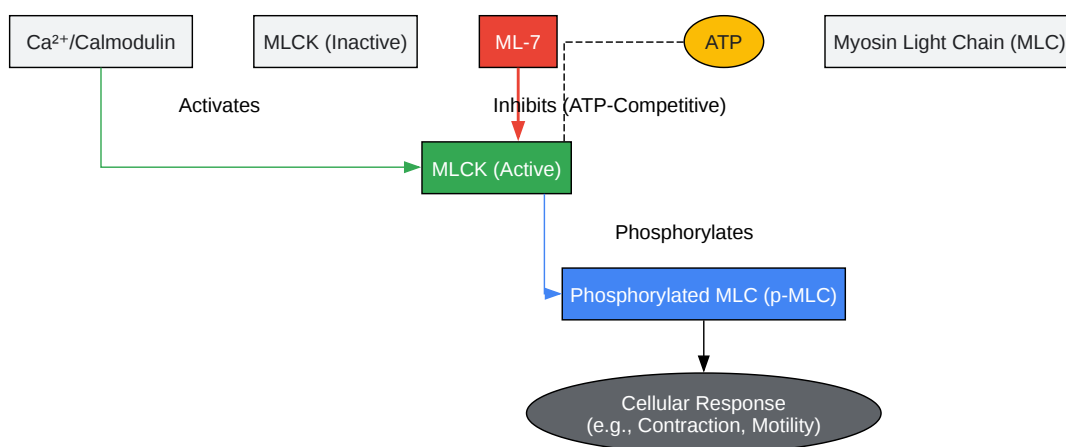
Q1: What is **ML-7** and what is its primary mechanism of action?

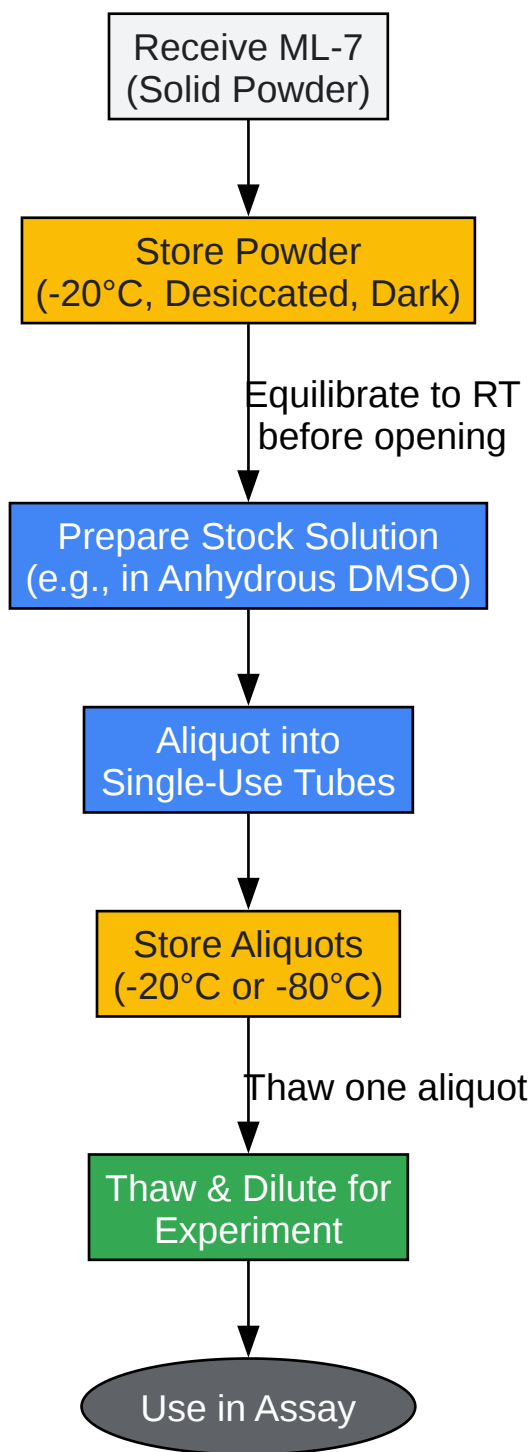
ML-7 is a cell-permeable, potent, and reversible inhibitor of Myosin Light Chain Kinase (MLCK). [1][2] Its primary mechanism is to act as an ATP-competitive inhibitor, preventing MLCK from phosphorylating the myosin regulatory light chain. [1][3] This inhibition disrupts processes that are dependent on MLC phosphorylation, such as smooth muscle contraction and cell motility. [4] [5] While highly selective for MLCK, it can inhibit Protein Kinase A (PKA) and Protein Kinase C (PKC) at significantly higher concentrations. [3][4]

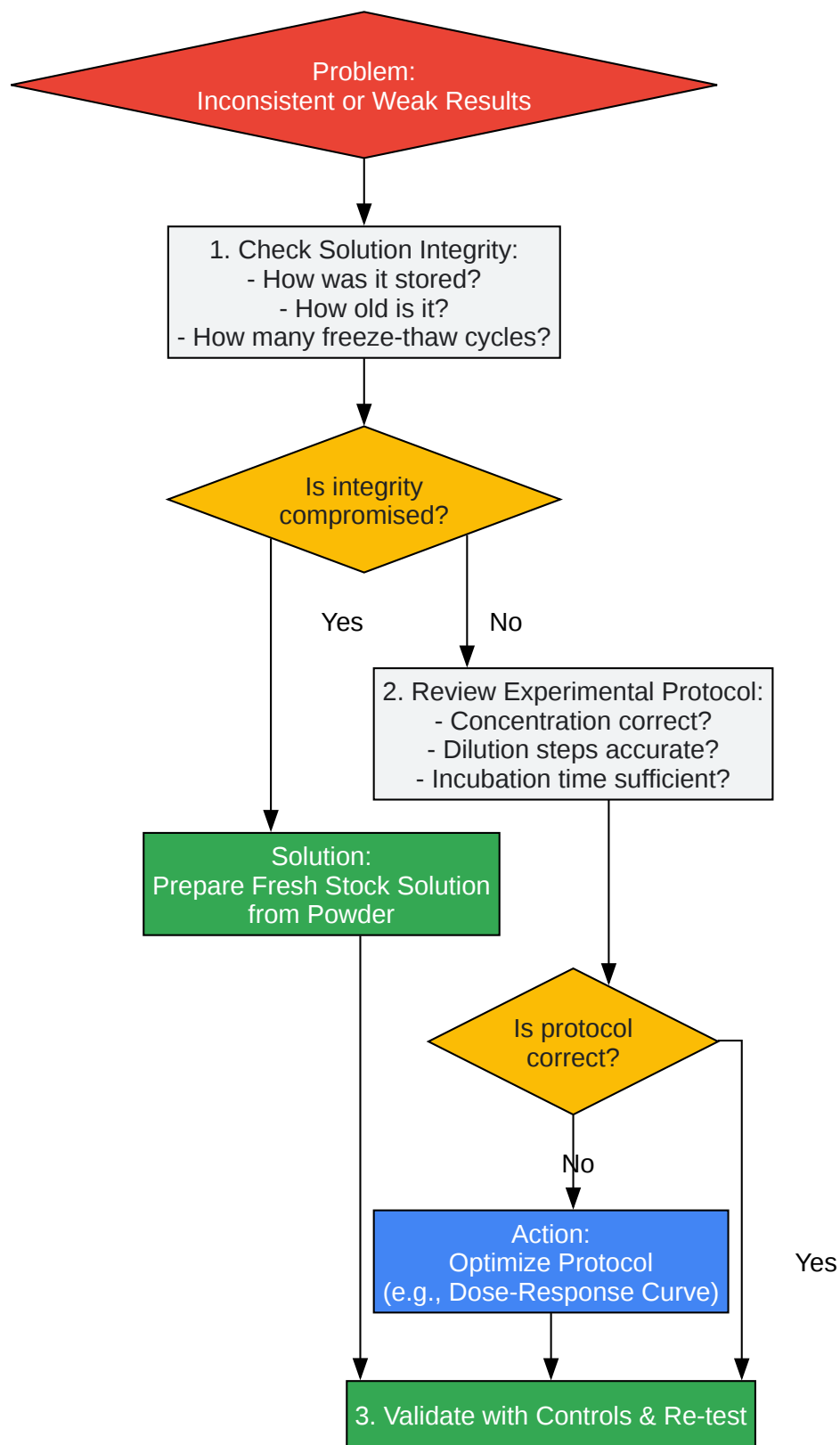
Inhibitory Potency of **ML-7**

Target Kinase	Ki Value
Myosin Light Chain Kinase (MLCK)	300 nM [1][3]
Protein Kinase A (PKA)	21 µM [3][4]

| Protein Kinase C (PKC) | 42 µM [3][4] |







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